

Safety and handling precautions for Bis(triethoxysilyl)methane

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Compound of Interest

Compound Name: Bis(triethoxysilyl)methane

Cat. No.: B091341

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An In-depth Technical Guide to the Safe Handling of **Bis(triethoxysilyl)methane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(triethoxysilyl)methane is a versatile organosilane compound with increasing applications in materials science and as a chemical intermediate. Its reactivity, while beneficial for its intended applications, necessitates a thorough understanding of its safety and handling precautions. This guide provides a comprehensive overview of the known hazards, safe handling procedures, emergency protocols, and disposal of **Bis(triethoxysilyl)methane** to ensure the safety of laboratory personnel.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following tables summarize the key properties of **Bis(triethoxysilyl)methane**.

Table 1: Physical Properties of **Bis(triethoxysilyl)methane**

Property	Value	Reference
Molecular Formula	C13H32O6Si2	[1][2][3][4]
Molecular Weight	340.56 g/mol	[1][2][3][4]
Appearance	Clear liquid	[5]
Odor	Slight	[5]
Boiling Point	114-115 °C @ 3.5 mmHg	[1]
Melting Point	<0°C	[3][4]
Flash Point	114 °C	[3][4]
Density	0.974 g/mL	[1][3]
Refractive Index	1.4098 @ 20°C	[1][3]
Vapor Pressure	0.024 mmHg @ 25°C	[3][4]
Solubility	Reacts slowly with water/moisture.	[1][6]

Table 2: Chemical and Toxicological Properties of **Bis(triethoxysilyl)methane**

Property	Value	Reference
Chemical Family	Organoethoxysilane	
Reactivity	Stable in sealed containers. Decomposes slowly in contact with moist air or water, liberating ethanol.	[5][7]
Incompatible Materials	Oxidizing agents, acids, acid chlorides, acid anhydrides.	[5][7][8]
Hazardous Decomposition Products	Ethanol, Organic acid vapors, Silicon dioxide.	[5][7]
Acute Toxicity (Oral, Rat)	LD50: 161 mg/kg (related to 1,2-Bis(triethoxysilyl)ethane)	[5][7]
Acute Toxicity (Dermal, Rabbit)	LD50: 1971 mg/kg (related to 1,2-Bis(triethoxysilyl)ethane)	[5][7]
Skin Corrosion/Irritation	May cause skin irritation.	[5][7]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[5][7]
Carcinogenicity	Not classified as a carcinogen. The hydrolysis product, ethanol, is classified as a carcinogen by IARC in alcoholic beverages.	[5][7]

Hazard Identification and Personal Protective Equipment (PPE)

Bis(triethoxysilyl)methane is classified as toxic if swallowed, harmful in contact with skin, and causes serious eye irritation.[5][7] The hydrolysis of **Bis(triethoxysilyl)methane** produces ethanol, which can contribute to the overall hazard profile.[5][7]

Table 3: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Reference
Eye Protection	Chemical goggles. Contact lenses should not be worn.	
Hand Protection	Neoprene or nitrile rubber gloves.	
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.	
Respiratory Protection	NIOSH-certified organic vapor (black cartridge) respirator should be used when ventilation is inadequate.	[5]

Experimental Protocols

Adherence to strict experimental protocols is crucial for minimizing exposure and ensuring a safe laboratory environment.

General Handling Protocol

This protocol outlines the standard procedure for handling **Bis(triethoxysilyl)methane** in a laboratory setting.

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Verify that an emergency eye wash station and safety shower are readily accessible.
 - Assemble all necessary PPE as specified in Table 3 and inspect for integrity.
 - Have a spill kit readily available.
- Handling:
 - Ground containers before transferring the material to prevent static discharge.

- Avoid all eye and skin contact and do not breathe vapor and mist.^[7]
- Use only in a well-ventilated area, preferably a chemical fume hood.
- Keep the container tightly closed when not in use.
- Post-Handling:
 - Wash hands thoroughly after handling.
 - Decontaminate all work surfaces and equipment after use.
 - Properly store or dispose of any waste generated.
 - Remove and properly store or dispose of PPE.

Spill Cleanup Protocol

In the event of a spill, a prompt and appropriate response is critical to mitigate hazards.

- Immediate Response:
 - Evacuate unnecessary personnel from the spill area.
 - If the spill is flammable, eliminate all ignition sources.
 - Increase ventilation to the area, if safe to do so.
- Containment and Cleanup:
 - Wear the appropriate PPE, including respiratory protection.
 - Contain the spill using an absorbent material such as vermiculite, sand, or a commercial sorbent.
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.
- Decontamination:

- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all cleanup materials as hazardous waste.

Waste Disposal Protocol

All waste containing **Bis(triethoxysilyl)methane** must be treated as hazardous waste.

- Collection:
 - Collect all waste, including empty containers and contaminated materials, in a designated and properly labeled hazardous waste container.
- Storage:
 - Store the waste container in a well-ventilated area, away from incompatible materials.
- Disposal:
 - Dispose of the waste through a licensed waste disposal facility.^{[5][7]} Incineration is a recommended disposal method.^[9]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Table 4: First Aid Procedures for **Bis(triethoxysilyl)methane** Exposure

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention.	[7]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.	[7]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.	[7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Get immediate medical advice/attention. Never give anything by mouth to an unconscious person.	[7]

Firefighting Measures

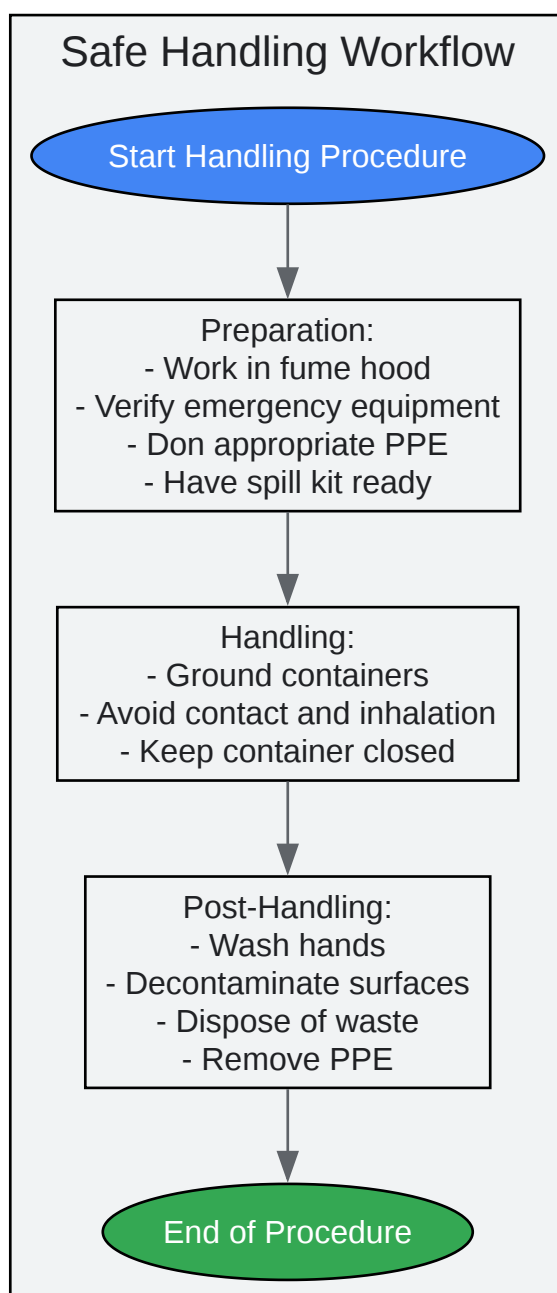
In the event of a fire involving **Bis(triethoxysilyl)methane**, the following measures should be taken.

- Suitable Extinguishing Media: Water spray, water fog, alcohol-resistant foam, carbon dioxide, or dry chemical.[5][7]
- Unsuitable Extinguishing Media: None known.[5][7]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[5][7]

- Protective Equipment: Firefighters should wear proper protective equipment, including respiratory protection, and avoid all eye and skin contact.[7]

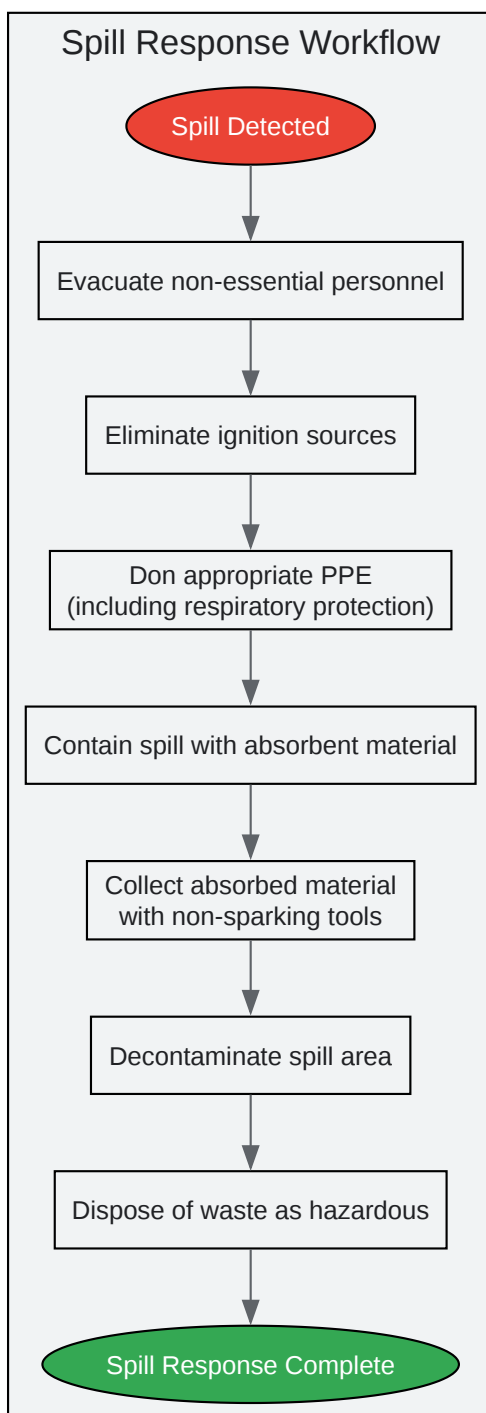
Visualized Workflows

The following diagrams illustrate key decision-making processes for the safe handling of **Bis(triethoxysilyl)methane**.



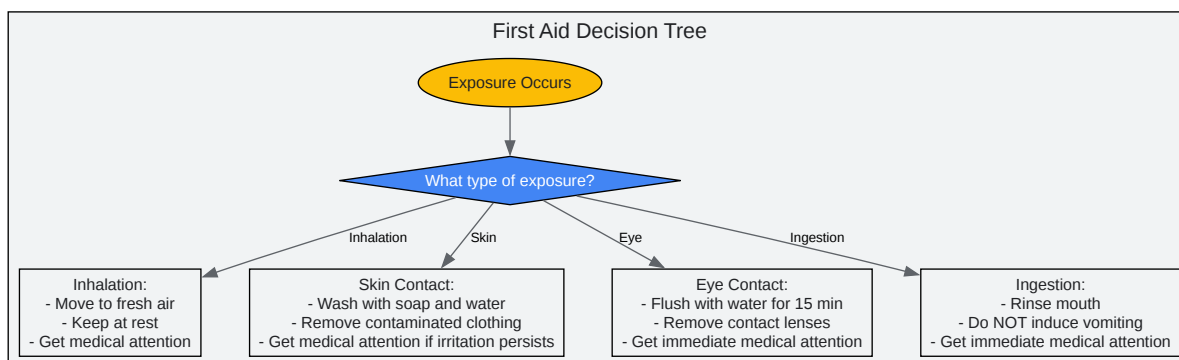
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Caption: Workflow for the safe handling of **Bis(triethoxysilyl)methane**.



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Caption: Workflow for responding to a **Bis(triethoxysilyl)methane** spill.



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Caption: Decision tree for first aid response to **Bis(triethoxysilyl)methane** exposure.

Conclusion

Bis(triethoxysilyl)methane is a valuable chemical intermediate, but its safe use is paramount. By understanding its properties, adhering to strict handling protocols, and being prepared for emergencies, researchers can minimize the risks associated with this compound. This guide serves as a foundational resource for establishing a robust safety culture when working with **Bis(triethoxysilyl)methane**. Always consult the most recent Safety Data Sheet (SDS) and institutional safety guidelines before use.

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